

Application Note: A Proposed Scalable Synthesis of 2-Ethyl-4-fluoropyridine

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Compound of Interest

Compound Name: 2-Ethyl-4-fluoropyridine

Cat. No.: B15220472

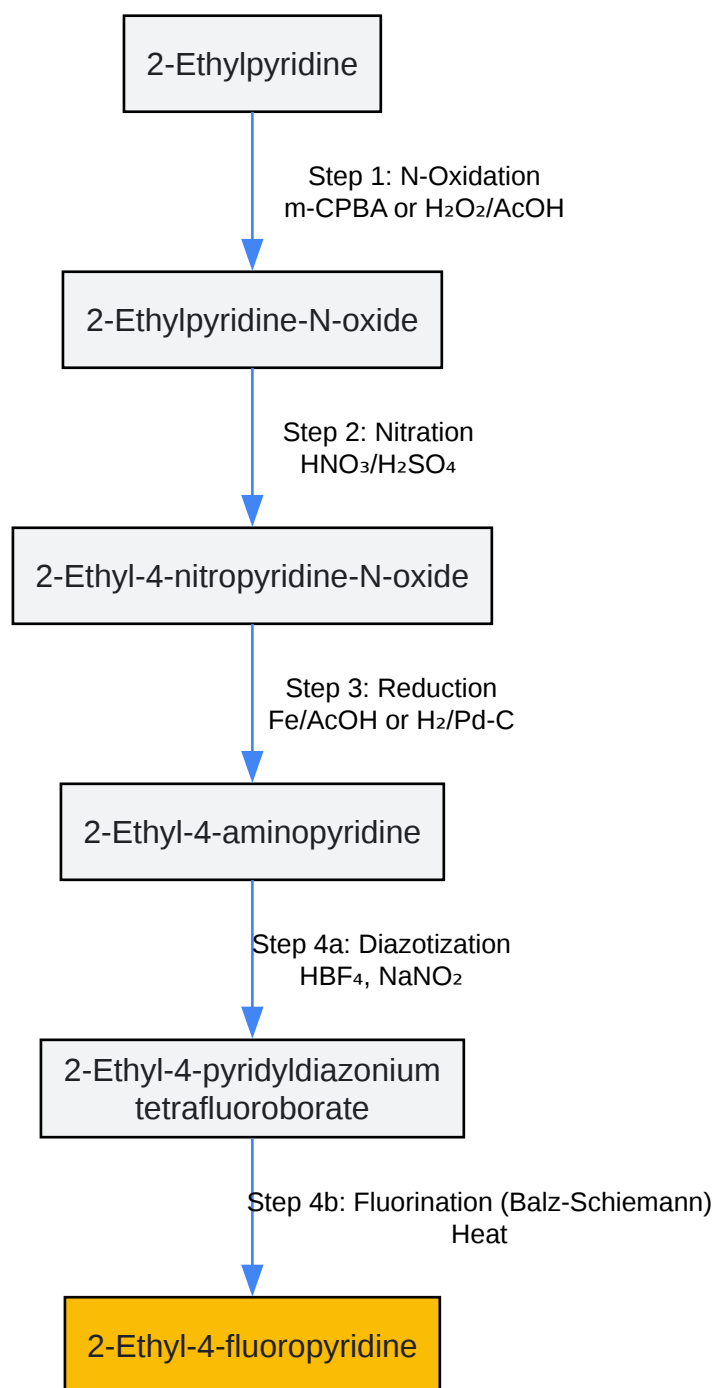
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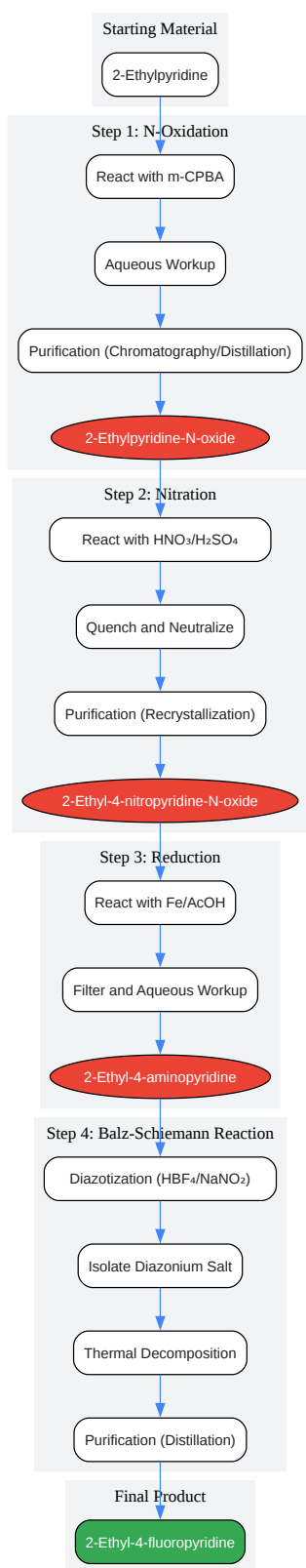
Introduction

2-Ethyl-4-fluoropyridine is a valuable substituted pyridine derivative with potential applications in the pharmaceutical and agrochemical industries. The introduction of a fluorine atom into organic molecules can significantly alter their biological properties, such as metabolic stability and binding affinity. This document outlines a proposed multi-step synthesis for **2-Ethyl-4-fluoropyridine**, designed for scalability and reproducibility in a research or drug development setting. The proposed pathway involves the N-oxidation of 2-ethylpyridine, followed by nitration, reduction of the nitro group and N-oxide, and finally, a Balz-Schiemann reaction to introduce the fluorine atom.

Proposed Synthetic Pathway

The proposed four-step synthesis of **2-Ethyl-4-fluoropyridine** is illustrated below. The pathway begins with the commercially available starting material, 2-ethylpyridine.





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